

A Comprehensive Guide to the Synonyms and Identification of 4-(4-Methylpiperazino)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Methylpiperazino)benzaldehyde

Cat. No.: B1299057

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For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This document provides a detailed overview of the synonyms and key identifiers for the compound **4-(4-Methylpiperazino)benzaldehyde**, a versatile intermediate in the synthesis of various pharmaceuticals.

Chemical Identity:

The primary designation for this compound is **4-(4-Methylpiperazino)benzaldehyde**. Its structure is characterized by a benzaldehyde molecule substituted at the para-position with a 4-methylpiperazine group. This compound is also widely recognized by its Chemical Abstracts Service (CAS) registry number, which is 27913-99-1.^{[1][2][3][4][5]}

Synonymous Nomenclature:

In scientific literature, patents, and chemical supplier catalogs, **4-(4-Methylpiperazino)benzaldehyde** is referred to by a variety of names. Understanding these synonyms is crucial for comprehensive literature searches and procurement.

The most frequently encountered synonyms include:

- 1-(4-Formylphenyl)-4-methylpiperazine^{[3][4]}

- 4-(4-Methylpiperazin-1-yl)benzaldehyde[2][4]
- 4-(4-Methylpiperazino)benzenecarbaldehyde[1][3][4]
- p-(4-Methylpiperazin-1-yl)benzaldehyde[4]
- 4-(4-Methyl-1-piperaziny)benzaldehyde[4]
- Benzaldehyde, 4-(4-methyl-1-piperaziny)-[4]
- N-(4-formylphenyl)-N'-methylpiperazine[4]
- 4-(4-Methylpiperaziny)benzaldehyde[4]
- 4-(4-Metilpiperazino)bencenocarbaldehído (Spanish)[1]
- 1-(4-formilfenil)-4-metilpiperazina (Spanish)[1]

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 4-(4-methylpiperazin-1-yl)benzaldehyde.[2]

Physicochemical Properties and Identifiers:

To further aid in the unambiguous identification of **4-(4-Methylpiperazino)benzaldehyde**, the following table summarizes its key properties and identifiers.

Property/Identifier	Value
CAS Number	27913-99-1[1][2][3][4][5]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O[1][3][4]
Molecular Weight	204.27 g/mol [1][3]
PubChem CID	736533[1][2][3]
MDL Number	MFCD00452233[1][3]
Appearance	Yellow solid[1][3]
Melting Point	45-52 °C[1][3]

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- To cite this document: BenchChem. [A Comprehensive Guide to the Synonyms and Identification of 4-(4-Methylpiperazino)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1299057#synonyms-for-4-4-methylpiperazino-benzaldehyde>]

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